

4-Ethylbenzaldehyde CAS number and molecular weight.

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Compound of Interest

Compound Name: 4-Ethylbenzaldehyde

Cat. No.: B1584596

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An In-depth Technical Guide to 4-Ethylbenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Ethylbenzaldehyde**, a versatile aromatic aldehyde with applications spanning the fragrance, flavor, and pharmaceutical industries. This document details its chemical and physical properties, synthesis methodologies, key applications with a focus on its role in drug development, and relevant experimental protocols.

Core Chemical Identity

CAS Number: 4748-78-1[1][2][3][4][5][6][7][8][9]

Molecular Weight: 134.18 g/mol [1][2][3][4][6][10]

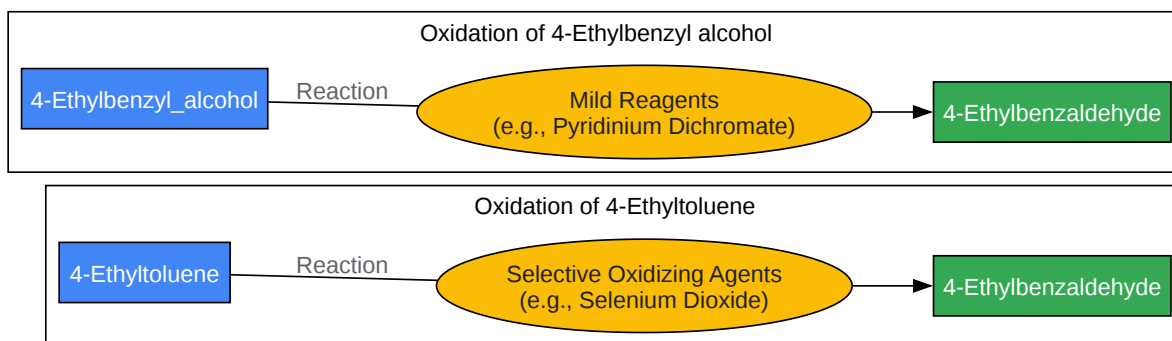
Physicochemical Properties

4-Ethylbenzaldehyde is a colorless to pale yellow liquid with a characteristic sweet, almond-like odor.[1][2] It is sparingly soluble in water but soluble in organic solvents such as ethanol and ether.[1]

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O	[1][7][8][9][11]
Density	0.979 g/mL at 25 °C	[4][6]
Boiling Point	221 °C	[4][6]
Flash Point	92 °C (closed cup)	[4]
Refractive Index	n ₂₀ /D 1.539	[4][6]
Solubility in Water	2.27 mg/mL (requires sonication)	[4]
Solubility in DMSO	100 mg/mL (requires sonication)	[4]

Synthesis of 4-Ethylbenzaldehyde

The synthesis of **4-Ethylbenzaldehyde** can be achieved through several oxidative pathways. The two primary methods involve the oxidation of either 4-ethyltoluene or 4-ethylbenzyl alcohol.



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Caption: Synthesis Pathways of **4-Ethylbenzaldehyde**.

Applications in Research and Drug Development

While widely used in the fragrance and flavor industries, **4-Ethylbenzaldehyde** also serves as a crucial intermediate in the synthesis of more complex molecules, including pharmaceutical agents.^[1]

- **Pharmaceutical Intermediate:** It is utilized in the synthesis of various organic compounds, contributing to the development of new drugs.^[1]
- **Microwave-Assisted Synthesis:** **4-Ethylbenzaldehyde** has been employed in the microwave-assisted synthesis of 4,4'-diaminotriphenylmethanes, which are valuable for creating parallel libraries in drug discovery.^{[2][4]}
- **Enzyme Inhibition Studies:** The compound has been investigated for its inhibitory effects on enzymes like mushroom tyrosinase, serving as a model for competitive inhibition studies.^{[2][12]}
- **Biological Activity Screening:** Research has explored its biological properties, including potential antiviral and genotoxic effects, as well as its impact on organisms like the nematode *Meloidogyne incognita* and zebrafish.^{[13][14]}

Experimental Protocols

Microwave-Assisted Synthesis of 4,4'-Diaminotriphenylmethanes

This protocol is a general representation based on the cited application.

Objective: To synthesize 4,4'-diaminotriphenylmethanes using **4-Ethylbenzaldehyde** under microwave irradiation.

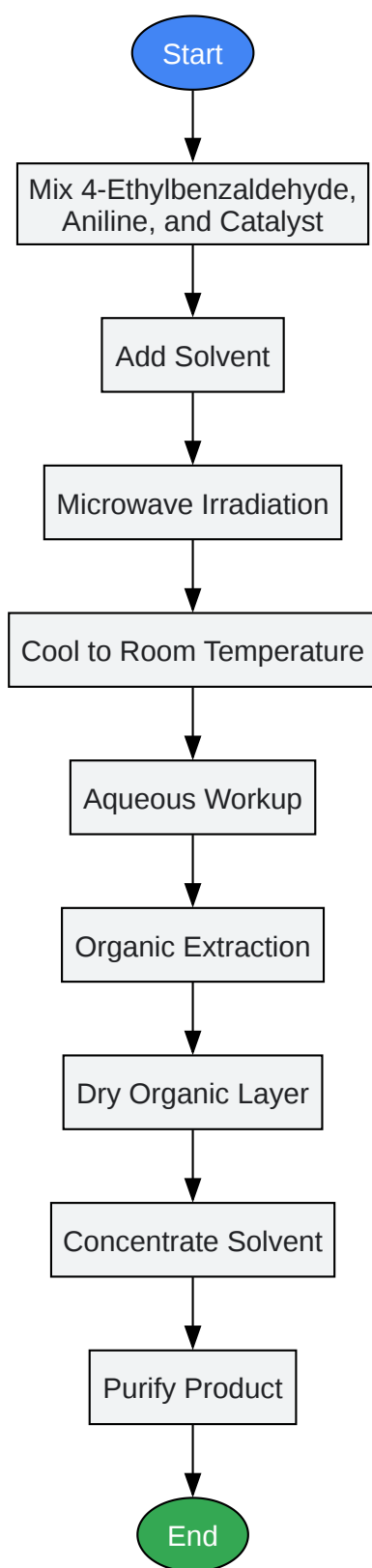
Materials:

- **4-Ethylbenzaldehyde**
- Aniline or substituted anilines
- Catalyst (e.g., an acid catalyst)

- Solvent (a high-boiling point solvent suitable for microwave synthesis)
- Microwave reactor
- Standard laboratory glassware for workup and purification

Methodology:

- In a microwave-safe reaction vessel, combine **4-Ethylbenzaldehyde** (1 equivalent), the chosen aniline (2 equivalents), and the acid catalyst.
- Add the appropriate solvent to the mixture.
- Seal the vessel and place it in the microwave reactor.
- Irradiate the mixture at a set temperature and for a specific duration, which needs to be optimized for the specific substrates.
- After the reaction is complete, cool the vessel to room temperature.
- Perform an aqueous workup to remove the catalyst and any water-soluble byproducts.
- Extract the product with a suitable organic solvent.
- Dry the organic layer over an anhydrous salt (e.g., sodium sulfate).
- Concentrate the solvent under reduced pressure.
- Purify the crude product using column chromatography or recrystallization to obtain the pure 4,4'-diaminotriphenylmethane derivative.



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